

Technical Support Center: Dimethyl Isopropylidenemalonate Handling and Waste Management

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Compound of Interest

Compound Name: *Dimethyl isopropylidenemalonate*

Cat. No.: *B141032*

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This guide provides a comprehensive technical framework for the safe handling, emergency response, and compliant disposal of **dimethyl isopropylidenemalonate** and its associated waste streams. Designed for researchers, scientists, and drug development professionals, this document synthesizes regulatory standards with practical, field-proven insights to ensure laboratory safety and environmental responsibility.

Compound Identification and Properties

Dimethyl isopropylidenemalonate (CAS No: 22035-53-6) is a versatile intermediate in chemical synthesis, particularly in the pharmaceutical industry for preparing inhibitors of indoleamine 2,3-dioxygenase (IDO) for potential cancer treatments.^{[1][2]} It is a colorless oil with a faint, ester-like odor.^{[1][3]} Understanding its properties is the foundation of its safe management.

Table 1: Physicochemical Properties of **Dimethyl Isopropylidenemalonate**

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₂ O ₄	[1] [2]
Molecular Weight	172.18 g/mol	[1] [2]
Appearance	Colorless Oil	[1] [2]
Boiling Point	179 °C	[1] [2]
Flash Point	76 °C	[1] [2] [4]
Density	~1.070 g/cm ³	[1] [2]
Solubility	Sparingly soluble in water; Soluble in acetone, chloroform, dichloromethane, ethyl acetate. [1] [2] [3]	
Storage	Store under inert gas (Nitrogen or Argon) at 2-8°C. [1] [2]	

Frequently Asked Questions (FAQs): Safe Handling and Storage

This section addresses common queries regarding the routine handling and storage of **dimethyl isopropylidenemalonate** to prevent incidents before they occur.

Q1: What are the primary hazards I should be aware of when working with **dimethyl isopropylidenemalonate**?

A1: The primary hazards are its combustible nature and its potential to cause serious eye irritation.[\[4\]](#)[\[5\]](#) Although its flash point of 76°C classifies it as a combustible liquid rather than flammable, it can form explosive mixtures with air upon intense heating.[\[5\]](#) Direct contact with eyes can result in serious irritation.[\[5\]](#) Always consult the Safety Data Sheet (SDS) before use.

Q2: What personal protective equipment (PPE) is required for handling this compound?

A2: Standard laboratory PPE is mandatory. This includes:

- Eye Protection: Safety glasses with side shields or chemical goggles are essential to protect against splashes that can cause serious eye irritation.[5]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile) and inspect them before use.[6]
- Body Protection: A standard laboratory coat should be worn. Ensure it is buttoned to provide maximum coverage.
- Ventilation: All handling of **dimethyl isopropylidenemalonate** should be performed in a well-ventilated area, preferably within a certified chemical fume hood.[7][8]

Q3: What are the ideal storage conditions for **dimethyl isopropylidenemalonate**?

A3: To maintain chemical integrity and safety, store the compound in a tightly closed container under an inert atmosphere (nitrogen or argon) in a refrigerator at 2-8°C.[1][2] It should be stored away from heat, open flames, and strong oxidizing agents.[5][9]

Q4: Can I store it on an open lab bench?

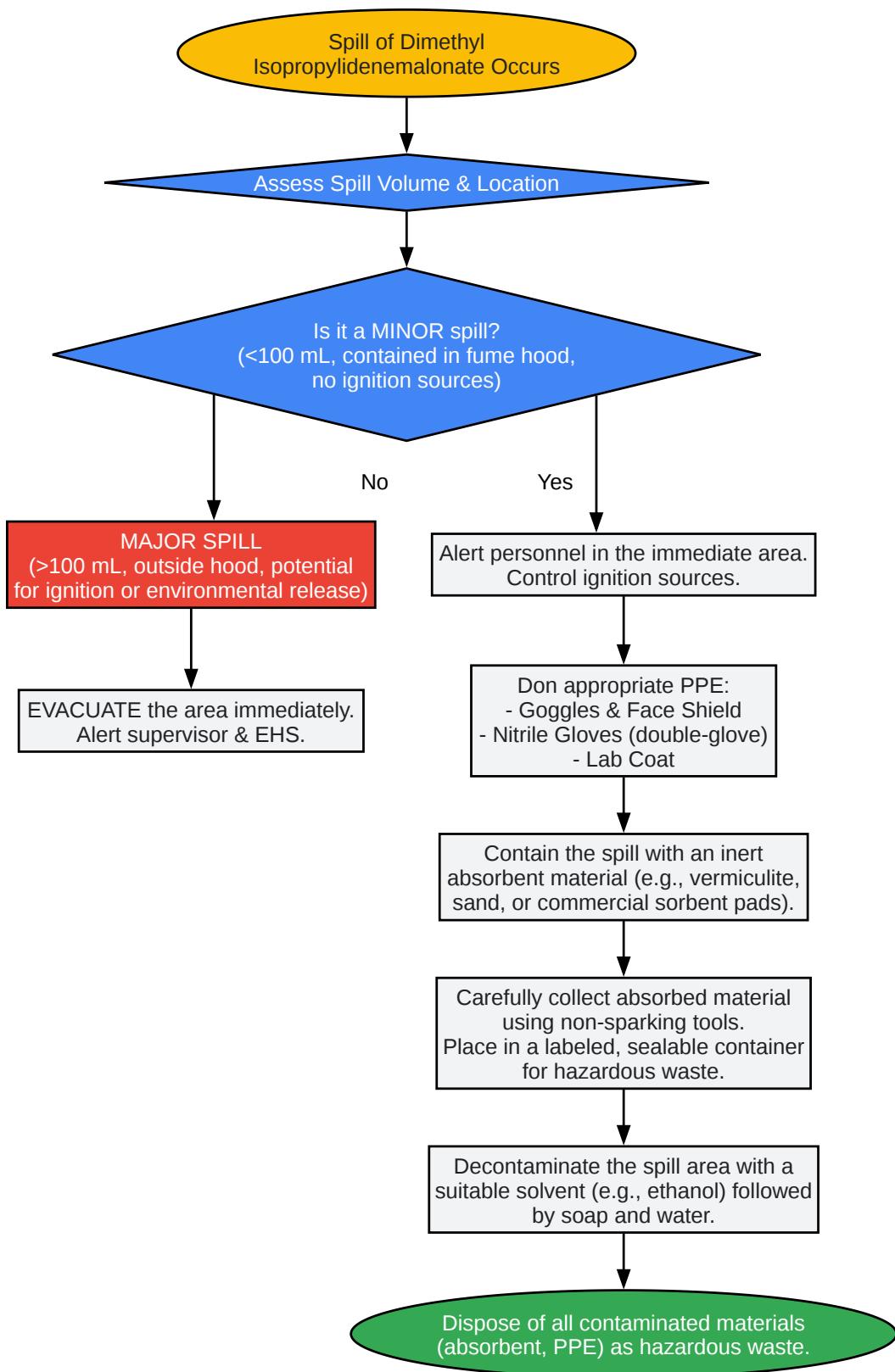
A4: No. Due to its combustible nature and to maintain its stability, it must be stored in a designated, cool, and well-ventilated chemical storage area, away from incompatible materials. [5][6] Open bench storage increases the risk of accidental spills and exposure to ignition sources.

Emergency Troubleshooting: Spill and Exposure Response

Immediate and correct response to spills and exposures is critical. This section provides step-by-step protocols for emergency situations.

Spill Response Protocol

The response to a spill depends on its size and location. The following flowchart and protocols will guide your actions.

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